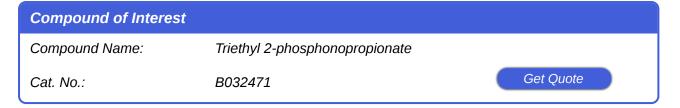


# Triethyl 2-Phosphonopropionate: A Technical Guide to Synthesis and Application

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Triethyl 2-phosphonopropionate** (TEPP) is an organophosphorus compound widely utilized as a key reagent in organic synthesis.[1] Its chemical structure, featuring a phosphonate group adjacent to a propionate ester, makes it a valuable tool for carbon-carbon bond formation, particularly in the construction of  $\alpha$ , $\beta$ -unsaturated esters.[2][3] This technical guide provides an in-depth review of TEPP, covering its synthesis, core reactivity in the Horner-Wadsworth-Emmons reaction, and various applications. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to serve as a comprehensive resource for scientific professionals.

Table 1: Physicochemical Properties of Triethyl 2-Phosphonopropionate



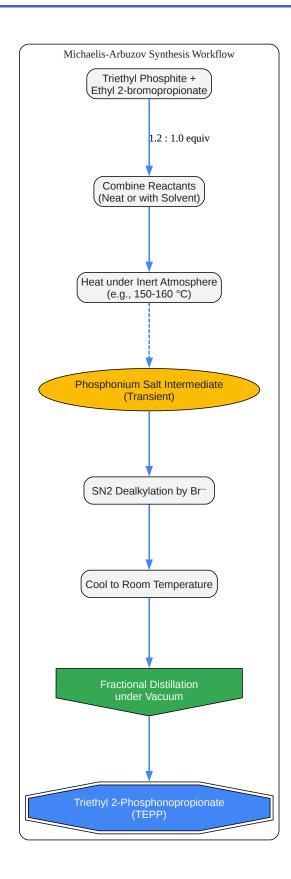
Property	Value	Reference
CAS Number	3699-66-9	[4]
Molecular Formula	C9H19O5P	[4]
Molecular Weight	238.22 g/mol	[4]
Appearance	Clear, colorless liquid	[2]
Boiling Point	143-144 °C at 12 mmHg	[5]
Density	1.111 g/mL at 25 °C	[5]
Refractive Index (n20/D)	1.431	[5]
Solubility	Miscible with chloroform and methanol	[2]

# **Synthesis of Triethyl 2-Phosphonopropionate**

The most common and efficient method for synthesizing TEPP and other phosphonates is the Michaelis-Arbuzov reaction.[6][7] This reaction involves the nucleophilic attack of a trialkyl phosphite, such as triethyl phosphite, on an alkyl halide, in this case, an ethyl 2-halopropionate. [7][8] The reaction proceeds via an SN2 mechanism, initially forming a phosphonium salt intermediate, which then dealkylates to yield the final phosphonate product.[7]

The general workflow for this synthesis is outlined below.









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